Application Notes and Protocols for Clathrin-IN-2 in Immunofluorescence Studies

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Compound of Interest

Compound Name: *Clathrin-IN-2*

Cat. No.: *B15606190*

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Introduction

Clathrin-mediated endocytosis (CME) is a crucial cellular process responsible for the internalization of a wide range of molecules from the cell surface, including nutrients, growth factors, and receptors. This process is initiated by the assembly of clathrin triskelions into a polyhedral lattice on the plasma membrane, leading to the formation of clathrin-coated pits that invaginate and pinch off to form clathrin-coated vesicles. Disruption of CME has been implicated in various diseases, making it a key target for therapeutic intervention. **Clathrin-IN-2** is a potent and selective small molecule inhibitor of CME that functions by binding to the N-terminal domain of the clathrin heavy chain, thereby preventing the assembly of clathrin coats. These application notes provide detailed protocols for utilizing **Clathrin-IN-2** in immunofluorescence studies to investigate the dynamics of CME and the effects of its inhibition on protein localization.

Quantitative Data Summary

The following table summarizes the inhibitory concentrations of **Clathrin-IN-2** and other commonly used inhibitors of clathrin-mediated endocytosis. This data is essential for designing

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experiments and comparing the potency of different inhibitors.

Inhibitor	Target	Mechanism of Action	IC50 Value (CME Inhibition)	Reference Cell Type(s)
Clathrin-IN-2	Clathrin Heavy Chain	Binds to the N-terminal domain, preventing coat assembly.	2.3 µM	Not specified
Pitstop® 2	Clathrin Terminal Domain	Competitively inhibits interactions with amphiphysin.	~15 µM (Transferrin Uptake)	HeLa, COS7
Dynasore	Dynamin I/II, Drp1	Non-competitive inhibitor of dynamin's GTPase activity.	~15 µM (Transferrin Uptake)	HeLa, COS7
Dyngo-4a®	Dynamin I/II	Potent, reversible inhibitor of dynamin's helical state.	5.7 µM (Transferrin Uptake)	Multiple

Signaling Pathway of Clathrin-Mediated Endocytosis

Clathrin-mediated endocytosis is a complex process involving the coordinated action of numerous proteins. The diagram below illustrates the key steps and protein players in this essential cellular pathway.

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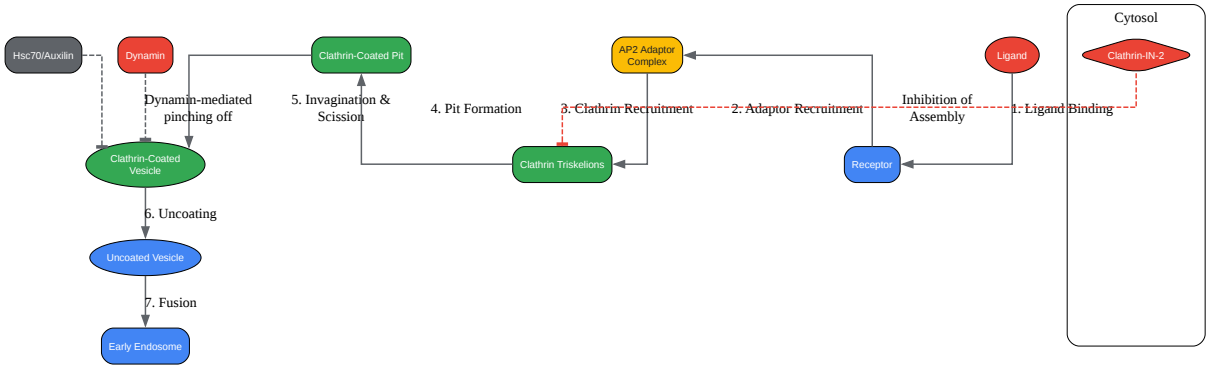

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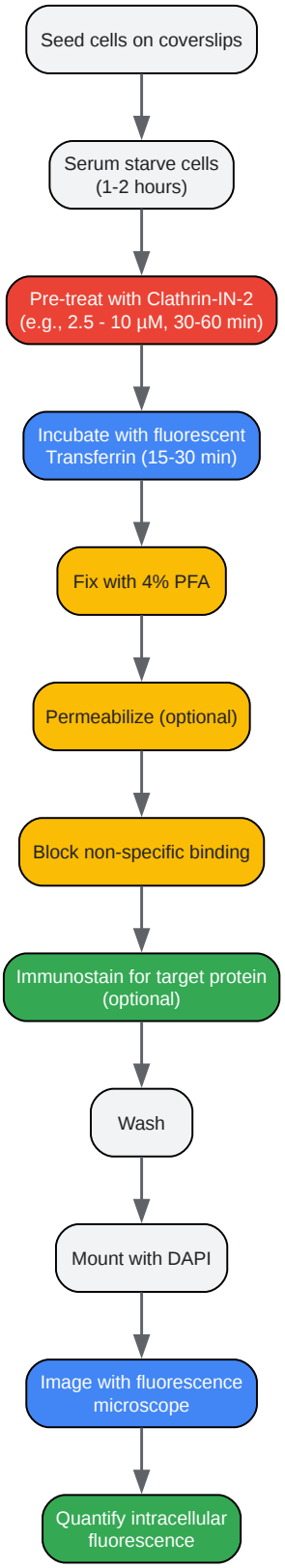

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